

# 1-Methylphenazine chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Methylphenazine

Cat. No.: B086437

[Get Quote](#)

## 1-Methylphenazine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

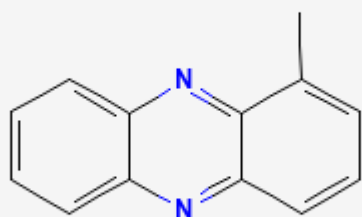
### Abstract

**1-Methylphenazine** is a heterocyclic aromatic compound belonging to the phenazine family. This document provides a detailed overview of its chemical structure, physicochemical properties, spectroscopic data, and synthesis. It also explores the biological context of phenazines, particularly their role in microbial processes, which is essential for understanding the potential applications of **1-Methylphenazine** in drug development and other scientific fields.

### Chemical Structure and Properties

**1-Methylphenazine** is characterized by a core phenazine structure, which consists of two benzene rings fused to a pyrazine ring, with a methyl group substituted at the 1-position.

Chemical Structure:



**Figure 1.** 2D structure of **1-Methylphenazine**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-methylphenazine[1]
CAS Number	1016-59-7[1]
Molecular Formula	C <sub>13</sub> H <sub>10</sub> N <sub>2</sub> [1][2]
Molecular Weight	194.23 g/mol [1]
InChI	InChI=1S/C13H10N2/c1-9-5-4-8-12-13(9)15-11-7-3-2-6-10(11)14-12/h2-8H,1H3[1][2]
InChIKey	WBVSECLMQZOBK-UHFFFAOYSA-N[1][2]
SMILES	CC1=CC=CC2=NC3=CC=CC=C3N=C12[1]

Table 2: Physicochemical Properties

Property	Value	Source
Physical State	Solid at room temperature[2]	CymitQuimica
Solubility	Soluble in organic solvents[2]	CymitQuimica
Water Solubility	0.7 µg/mL at pH 7.4 (experimental)	Burnham Center for Chemical Genomics via PubChem[1]
XLogP3-AA	3 (computed)	PubChem[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-Methylphenazine**.

## NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed information about the carbon and hydrogen framework of the molecule.

Table 3: NMR Spectroscopic Data

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Assignment
<sup>1</sup> H NMR	Data not available in search results		
<sup>13</sup> C NMR	Data not available in search results		

Note: While PubChem cites E. Breitmaier, U. Hollstein J. Org. Chem. 41, 2104 (1976) for <sup>1</sup>H and <sup>13</sup>C NMR data, the specific chemical shifts were not found in the provided search results.[1]

## Mass Spectrometry

Mass spectrometry (MS) provides information about the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight and offering structural clues. The mass

spectrum for **1-Methylphenazine** shows a prominent molecular ion peak.

Table 4: Mass Spectrometry Data

m/z	Relative Intensity (%)	Proposed Fragment
194.0	100.0	[M] <sup>+</sup> (Molecular Ion)
193.0	27.4	[M-H] <sup>+</sup>
195.0	14.6	[M+H] <sup>+</sup> (Isotopic peak)
192.0	8.5	[M-2H] <sup>+</sup>
168.0	3.3	[M-C <sub>2</sub> H <sub>2</sub> ] <sup>+</sup>
167.0	1.9	[M-HCN] <sup>+</sup>
166.0	2.3	[M-H-HCN] <sup>+</sup>

Source: ChemicalBook, MS-IW-3969[3]

Interpretation of Fragmentation: The mass spectrum is dominated by the molecular ion peak at m/z 194, indicating a stable aromatic system. The peak at m/z 193 is likely due to the loss of a hydrogen radical. The fragmentation pattern suggests the stability of the phenazine core.

## Infrared Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Table 5: IR Spectroscopic Data

Wavenumber (cm <sup>-1</sup> )	Interpretation
~3050	Aromatic C-H stretch
~2920	Aliphatic C-H stretch (methyl group)
~1620, 1580, 1490	Aromatic C=C ring stretching
~1450	C-H bend (methyl group)
~830, 750	C-H out-of-plane bending (aromatic substitution)

Interpretation based on general IR correlation tables and the spectrum provided by ChemicalBook.

## Synthesis of 1-Methylphenazine

A common method for the synthesis of phenazine derivatives is the Wohl-Aue reaction. This reaction involves the condensation of an aromatic nitro compound with an aniline in the presence of a base.

### Experimental Protocol: Wohl-Aue Synthesis of Phenazine (General Procedure)

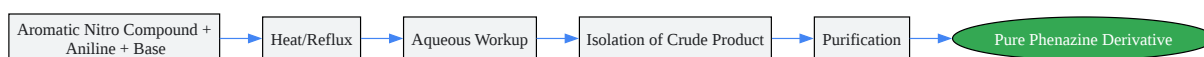
While a specific protocol for **1-Methylphenazine** was not found, a general procedure for the synthesis of the parent phenazine via the Wohl-Aue reaction is as follows. This can be adapted for the synthesis of **1-Methylphenazine** by using appropriate substituted precursors (e.g., 2-nitrotoluene and aniline, or nitrobenzene and 3-methylaniline).

Materials:

- Nitrobenzene
- Aniline
- Potassium hydroxide (or other strong base)
- Solvent (e.g., toluene or excess aniline)

#### Procedure:

- A mixture of nitrobenzene and aniline is heated in the presence of powdered potassium hydroxide.
- The reaction mixture is typically refluxed for several hours.
- After cooling, the mixture is treated with water to remove the base and any water-soluble byproducts.
- The crude product is then isolated, often by steam distillation or extraction with an organic solvent.
- Purification is achieved through recrystallization or chromatography.



[Click to download full resolution via product page](#)

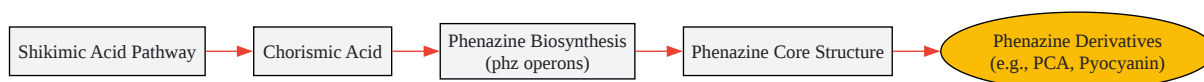
#### Wohl-Aue Synthesis Workflow

## Biological Activity and Signaling Pathways

Specific biological activities and signaling pathways for **1-Methylphenazine** are not well-documented in the provided search results. However, the broader class of phenazines, which are produced by various bacteria, have well-established biological roles.

## Biosynthesis of Phenazines

Phenazines are synthesized from the shikimic acid pathway, a key metabolic route in bacteria and plants for the production of aromatic amino acids.



[Click to download full resolution via product page](#)

## Phenazine Biosynthesis Pathway

# Role in Microbial Systems

Phenazines produced by bacteria, such as *Pseudomonas aeruginosa*, are known to be involved in:

- **Quorum Sensing:** Phenazines can act as signaling molecules that regulate gene expression in a cell-density-dependent manner, influencing bacterial communication and coordination.[4]
- **Biofilm Formation:** These compounds play a role in the formation and architecture of biofilms, which are communities of microorganisms attached to a surface.[4]
- **Virulence:** Some phenazines are virulence factors, contributing to the pathogenicity of certain bacteria.[4]
- **Antimicrobial Activity:** Phenazines exhibit broad-spectrum antimicrobial activity against other bacteria and fungi.

The study of **1-Methylphenazine** could provide insights into more specific interactions and mechanisms within these processes, potentially leading to the development of new antimicrobial agents or compounds that modulate bacterial behavior.

## Conclusion

**1-Methylphenazine** is a compound of interest with potential applications in materials science and medicinal chemistry. This guide has summarized its fundamental chemical and physical properties based on available data. While spectroscopic information is partially available, further research is needed to fully elucidate its NMR characteristics and to establish detailed, optimized synthesis protocols. The biological significance of phenazines in microbial systems provides a strong rationale for further investigation into the specific activities and mechanisms of action of **1-Methylphenazine**, which could uncover novel therapeutic opportunities.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Methylphenazine | C<sub>13</sub>H<sub>10</sub>N<sub>2</sub> | CID 606676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 1-methylphenazine(1016-59-7) IR Spectrum [chemicalbook.com]
- 4. Pseudomonas aeruginosa - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [1-Methylphenazine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086437#1-methylphenazine-chemical-structure-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)